

# Spectroscopic Validation of 4-Chloro-2,5-difluorobenzaldehyde: A Comparative Guide

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## Compound of Interest

Compound Name: 4-Chloro-2,5-difluorobenzaldehyde

CAS No.: 879093-02-4

Cat. No.: B109745

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive spectroscopic validation of the structure of **4-Chloro-2,5-difluorobenzaldehyde**. Through a comparative analysis of its spectral data with those of structurally similar alternatives, 4-chlorobenzaldehyde and 2,5-difluorobenzaldehyde, this document offers a detailed framework for the structural elucidation of substituted benzaldehydes. The guide includes a summary of quantitative spectral data, detailed experimental protocols, and visualizations to aid in understanding the key structural correlations.

## Comparative Spectroscopic Data Analysis

The structural confirmation of **4-Chloro-2,5-difluorobenzaldehyde** is achieved through the combined application of Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS). The data presented below compares the experimental and predicted spectral features of the target compound with its analogues.

Note on Data for **4-Chloro-2,5-difluorobenzaldehyde**: Experimental  $^{13}\text{C}$  NMR data has been obtained from scientific literature. Due to the limited availability of public experimental spectra for this specific compound, the  $^1\text{H}$  NMR, IR, and MS data are predicted values generated by computational methods. These predictions are based on established spectroscopic principles and provide a reliable estimation for comparison.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule.

Table 1:  $^1\text{H}$  NMR Spectral Data (Predicted for **4-Chloro-2,5-difluorobenzaldehyde**)

| Compound                          | Aldehydic Proton (CHO)<br>Chemical Shift ( $\delta$ , ppm) | Aromatic Protons (Ar-H)<br>Chemical Shift ( $\delta$ , ppm)                                    |
|-----------------------------------|------------------------------------------------------------|------------------------------------------------------------------------------------------------|
| 4-Chloro-2,5-difluorobenzaldehyde | $\sim 10.3$ (s)                                            | H-3: $\sim 7.7$ (dd, $J \approx 8.5, 5.5$ Hz)<br>H-6: $\sim 7.6$ (dd, $J \approx 8.5, 3.0$ Hz) |
| 4-Chlorobenzaldehyde              | 9.98 (s)                                                   | 7.85 (d, $J = 8.5$ Hz, 2H)<br>7.55 (d, $J = 8.5$ Hz, 2H)                                       |
| 2,5-Difluorobenzaldehyde          | 10.3 (s)                                                   | 7.4-7.6 (m, 3H)                                                                                |

Table 2:  $^{13}\text{C}$  NMR Spectral Data

| Compound                             | Aldehydic Carbon (C=O)<br>Chemical Shift ( $\delta$ , ppm) | Aromatic Carbons (Ar-C)<br>Chemical Shift ( $\delta$ , ppm)                                                                              |
|--------------------------------------|------------------------------------------------------------|------------------------------------------------------------------------------------------------------------------------------------------|
| 4-Chloro-2,5-difluorobenzaldehyde[1] | 185.5                                                      | C-1: $\sim 125$ (d)<br>C-2: $\sim 158$ (dd)<br>C-3: $\sim 120$ (d)<br>C-4: $\sim 128$ (d)<br>C-5: $\sim 155$ (dd)<br>C-6: $\sim 122$ (d) |
| 4-Chlorobenzaldehyde[2]              | 190.9                                                      | 141.0, 134.7, 130.9, 129.5                                                                                                               |
| 2,5-Difluorobenzaldehyde             | 186.2                                                      | 162.4 (dd), 157.9 (dd), 125.4 (dd),<br>121.8 (dd), 119.5 (dd), 116.9 (dd)                                                                |

## Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. The key absorption bands for benzaldehyde derivatives are the C=O stretch of the aldehyde and the C-H stretches of the aromatic ring.

Table 3: Key IR Absorption Frequencies (cm<sup>-1</sup>)

| Compound                                      | C=O Stretch<br>(Aldehyde) | Aromatic C-H<br>Stretch | C-Cl Stretch | C-F Stretch  |
|-----------------------------------------------|---------------------------|-------------------------|--------------|--------------|
| 4-Chloro-2,5-difluorobenzaldehyde (Predicted) | ~1705                     | ~3070                   | ~780         | ~1250, ~1150 |
| 4-Chlorobenzaldehyde[3]                       | 1701                      | 3065                    | 785          | -            |
| 2,5-Difluorobenzaldehyde                      | 1700                      | 3075                    | -            | 1245, 1140   |

## Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in confirming its identity.

Table 4: Mass Spectrometry Data

| Compound                                      | Molecular Ion (M <sup>+</sup> ) [m/z]                        | Key Fragment Ions [m/z]                                             |
|-----------------------------------------------|--------------------------------------------------------------|---------------------------------------------------------------------|
| 4-Chloro-2,5-difluorobenzaldehyde (Predicted) | 176/178 (due to <sup>35</sup> Cl/ <sup>37</sup> Cl isotopes) | 175/177 (M-H), 147/149 (M-CHO), 112 (M-CHO-Cl)                      |
| 4-Chlorobenzaldehyde[4]                       | 140/142                                                      | 139/141 (M-H), 111/113 (M-CHO), 75 (C <sub>6</sub> H <sub>3</sub> ) |
| 2,5-Difluorobenzaldehyde                      | 142                                                          | 141 (M-H), 113 (M-CHO), 95 (M-CHO-F)                                |

## Experimental Protocols

The following are generalized protocols for the spectroscopic techniques used in this guide.

### Nuclear Magnetic Resonance (NMR) Spectroscopy

- **Sample Preparation:** Dissolve 5-10 mg of the sample in approximately 0.6 mL of a deuterated solvent (e.g., CDCl<sub>3</sub>) in an NMR tube.
- **Instrument Setup:** Place the NMR tube in the spectrometer. Lock the spectrometer on the deuterium signal of the solvent and shim the magnetic field to optimize its homogeneity.
- **Data Acquisition:** Acquire the <sup>1</sup>H and <sup>13</sup>C NMR spectra using standard pulse sequences. For <sup>1</sup>H NMR, a typical experiment involves 16-32 scans. For <sup>13</sup>C NMR, a larger number of scans (e.g., 1024) is usually required to achieve a good signal-to-noise ratio.
- **Data Processing:** Apply Fourier transformation to the acquired free induction decay (FID) to obtain the frequency-domain spectrum. Phase and baseline correct the spectrum, and reference it to the residual solvent peak or an internal standard (e.g., TMS).

### Infrared (IR) Spectroscopy

- **Sample Preparation:** For solid samples, the KBr pellet method or Attenuated Total Reflectance (ATR) can be used. For the KBr method, mix a small amount of the sample with dry KBr powder and press it into a thin pellet. For ATR, place the sample directly on the ATR crystal.

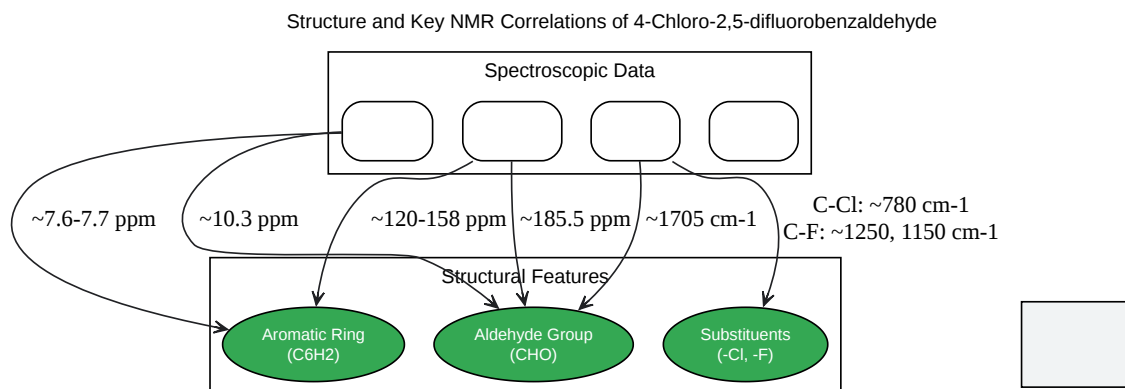
- **Data Acquisition:** Place the sample in the IR spectrometer and record the spectrum, typically in the range of 4000-400  $\text{cm}^{-1}$ .
- **Data Analysis:** Identify the characteristic absorption bands corresponding to the functional groups present in the molecule.

## Mass Spectrometry (MS)

- **Sample Introduction:** Introduce a small amount of the sample into the mass spectrometer, typically via direct infusion or after separation by gas chromatography (GC-MS).
- **Ionization:** Ionize the sample using an appropriate method, such as Electron Ionization (EI) or Electrospray Ionization (ESI).
- **Mass Analysis:** Separate the resulting ions based on their mass-to-charge ratio ( $m/z$ ) using a mass analyzer (e.g., quadrupole, time-of-flight).
- **Detection and Data Analysis:** Detect the ions and generate a mass spectrum. Identify the molecular ion peak and analyze the fragmentation pattern to confirm the structure.

## Visualizations

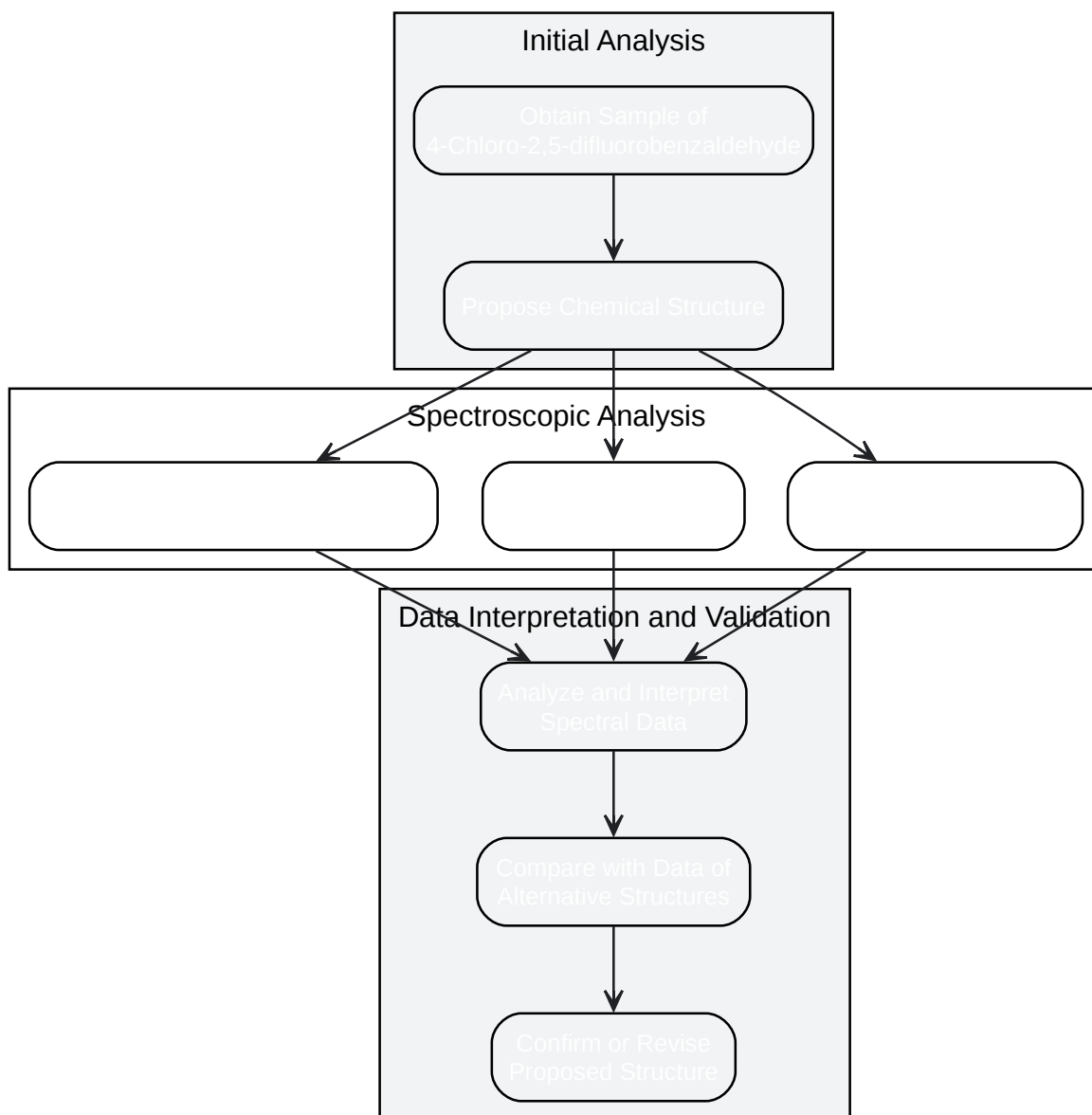
The following diagrams illustrate the structure and spectroscopic validation workflow for **4-Chloro-2,5-difluorobenzaldehyde**.



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Caption: Structure of **4-Chloro-2,5-difluorobenzaldehyde** with key NMR correlations.

## Workflow for Spectroscopic Structure Validation



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## References

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- [3. Page loading... \[guidechem.com\]](#)
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